

Application Notes and Protocols for Quality Control Testing of N-Nitroso Aripiprazole

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

Cat. No.: *B16348155*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of N-nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1][2] Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent guidelines for the control of these impurities in drug substances and products.[2][3] **N-Nitroso Aripiprazole** is a potential nitrosamine impurity of Aripiprazole, an atypical antipsychotic. This document provides detailed application notes and protocols for the quality control testing of **N-Nitroso Aripiprazole** in Aripiprazole drug substance and drug product.

The analytical methodologies outlined are based on modern hyphenated techniques, primarily Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which provides the necessary sensitivity and selectivity for detecting and quantifying trace levels of nitrosamine impurities.[1][4][5] These protocols are intended to serve as a comprehensive guide for establishing and validating in-house quality control procedures.

Regulatory Framework and Acceptable Intake Limits

Regulatory agencies require pharmaceutical manufacturers to perform risk assessments to evaluate the potential for nitrosamine impurities in their products.[2][3][6] If a risk is identified, confirmatory testing using validated analytical methods is mandatory.[2][7] The FDA has set a general acceptable intake (AI) limit for most nitrosamines at 26.5 ng/day.[2] For drug products where multiple nitrosamines may be present, the total intake should not exceed the AI limit of the most potent impurity.[8] It is crucial to develop analytical methods with a limit of quantification (LOQ) sufficiently below this limit to ensure patient safety and regulatory compliance.

Analytical Methodologies

The primary analytical technique for the determination of **N-Nitroso Aripiprazole** is LC-MS/MS, which offers high sensitivity and specificity.[1][4][5] Gas Chromatography-Mass Spectrometry (GC-MS) can also be employed, particularly for more volatile nitrosamines, though LC-MS/MS is generally more versatile for a broader range of nitrosamine impurities, including less volatile and thermally labile compounds like **N-Nitroso Aripiprazole**.[4]

Method Selection: LC-MS/MS

LC-MS/MS is the recommended technique due to its applicability to a wide range of nitrosamines and its high sensitivity and selectivity.[4] The use of Multiple Reaction Monitoring (MRM) allows for the selective detection and quantification of the target analyte even in the presence of complex matrices from the drug product.

Experimental Protocols

Protocol for Determination of N-Nitroso Aripiprazole in Aripiprazole Drug Substance by LC-MS/MS

Objective: To accurately quantify **N-Nitroso Aripiprazole** in Aripiprazole Active Pharmaceutical Ingredient (API).

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Quadrupole Mass Spectrometer
- Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) source

Materials:

- **N-Nitroso Aripiprazole** Reference Standard
- Aripiprazole API
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic Acid (LC-MS grade)
- Water (LC-MS grade)
- Volumetric flasks and pipettes
- Autosampler vials

Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	See Table 1
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Table 1: Gradient Elution Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
1.0	95	5
8.0	10	90
10.0	10	90
10.1	95	5
12.0	95	5

Mass Spectrometer Conditions:

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon
MRM Transitions	See Table 2

Table 2: MRM Transitions for **N-Nitroso Aripiprazole**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
N-Nitroso Aripiprazole	477.2	286.1	30	25
(Quantifier)				
N-Nitroso Aripiprazole	477.2	175.1	30	35
(Qualifier)				

Note: These values are illustrative and should be optimized for the specific instrument used.

Sample Preparation:

- Standard Stock Solution (100 µg/mL): Accurately weigh and dissolve 10 mg of **N-Nitroso Aripiprazole** reference standard in 100 mL of methanol.

- **Working Standard Solutions:** Prepare a series of calibration standards by diluting the stock solution with a 50:50 mixture of methanol and water to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.
- **Sample Solution (10 mg/mL of Aripiprazole):** Accurately weigh and dissolve 100 mg of Aripiprazole API in 10 mL of methanol.

Procedure:

- Inject the blank (50:50 methanol:water), working standard solutions, and the sample solution into the LC-MS/MS system.
- Record the peak areas for the MRM transitions of **N-Nitroso Aripiprazole**.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **N-Nitroso Aripiprazole** in the sample solution from the calibration curve.
- Calculate the amount of **N-Nitroso Aripiprazole** in the Aripiprazole API in parts per million (ppm).

Protocol for Determination of N-Nitroso Aripiprazole in Aripiprazole Tablets by LC-MS/MS

Objective: To accurately quantify **N-Nitroso Aripiprazole** in Aripiprazole finished drug product (tablets).

Instrumentation and Materials: Same as for the drug substance protocol.

Chromatographic and Mass Spectrometer Conditions: Same as for the drug substance protocol.

Sample Preparation:

- Tablet Powder: Weigh and finely crush a representative number of Aripiprazole tablets (e.g., 20 tablets) to obtain a homogenous powder.
- Sample Solution (Target concentration of 5 mg/mL of Aripiprazole):
 - Accurately weigh a portion of the crushed tablet powder equivalent to 50 mg of Aripiprazole.
 - Transfer to a 10 mL volumetric flask.
 - Add approximately 7 mL of methanol and sonicate for 15 minutes.
 - Dilute to volume with methanol and mix well.
 - Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial.

Procedure:

- Follow the same procedure as for the drug substance analysis.
- Calculate the amount of **N-Nitroso Aripiprazole** per tablet based on the sample concentration and the average tablet weight.

Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

- Specificity: The ability to unequivocally assess the analyte in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with a suitable level of precision, accuracy, and

linearity.

- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability and intermediate precision.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. The LOQ should be at or below the control threshold.

Data Presentation

Table 3: System Suitability Parameters

Parameter	Acceptance Criteria
Signal-to-Noise Ratio (at LOQ)	≥ 10
Tailing Factor	0.8 - 1.5
Theoretical Plates	> 2000
RSD of Standard Injections	$\leq 15\%$

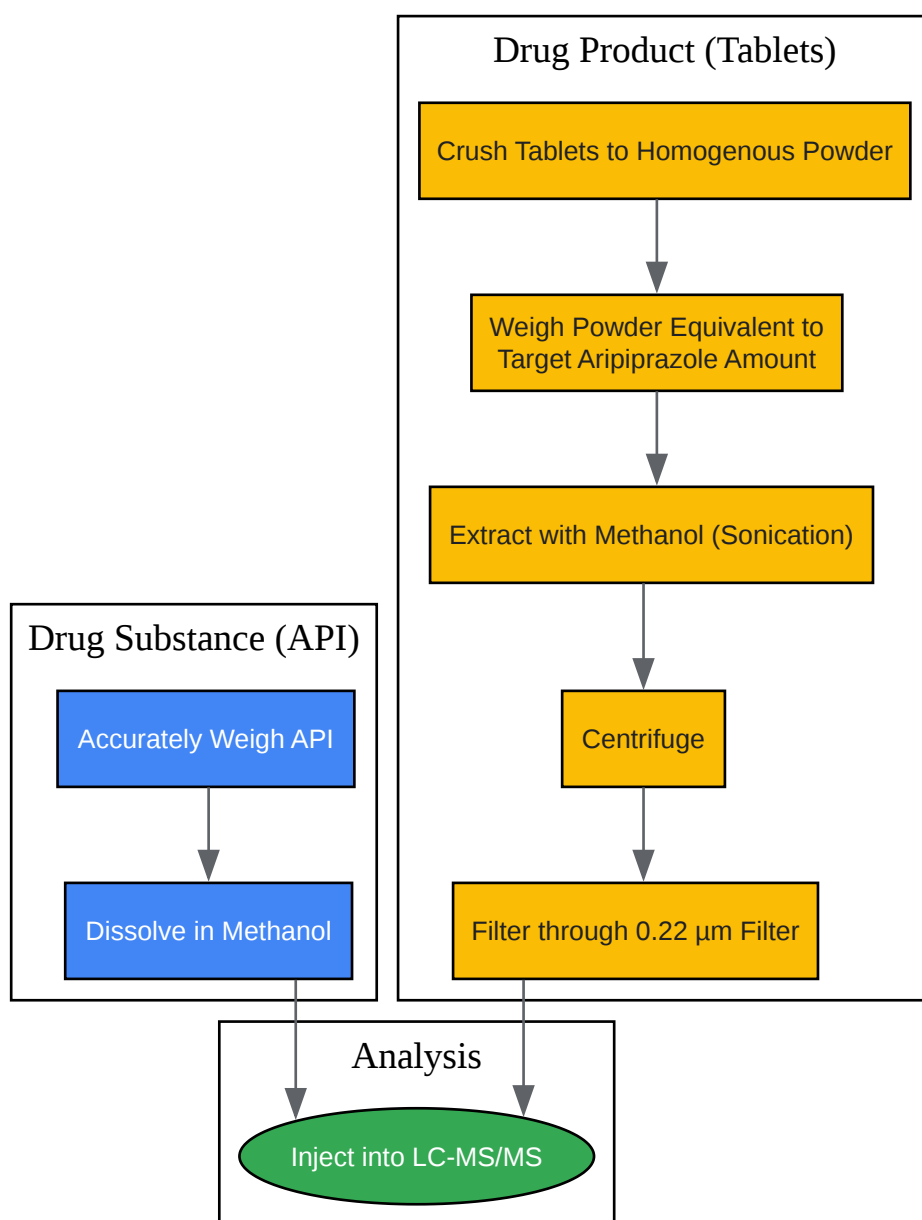
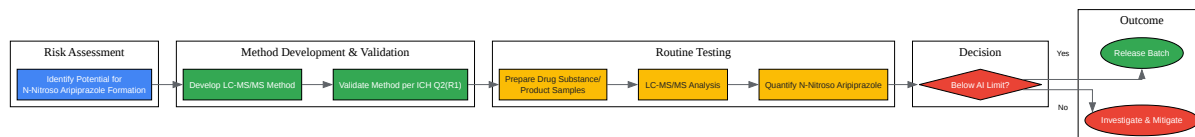
Table 4: Example Calibration Curve Data

Concentration (ng/mL)	Peak Area (n=3)	Mean Peak Area	%RSD
0.1	152, 158, 155	155	1.9
0.5	780, 795, 788	788	1.0
1.0	1550, 1565, 1540	1552	0.8
5.0	7800, 7850, 7900	7850	0.6
10.0	15600, 15700, 15550	15617	0.5
50.0	78500, 79000, 78800	78767	0.3
100.0	157000, 158000, 156500	157167	0.5

Table 5: Example Recovery Data for Spiked Tablet Placebo

Spike Level	Theoretical Conc. (ng/mL)	Measured Conc. (ng/mL)	% Recovery
LOQ	0.5	0.48	96
100%	5.0	5.1	102
150%	7.5	7.3	97

Visualizations



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